

(2,6-Dichlorobenzyl)boronic acid chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2,6-Dichlorobenzyl)boronic acid

Cat. No.: B1393385

[Get Quote](#)

An In-depth Technical Guide to **(2,6-Dichlorobenzyl)boronic acid**: Synthesis, Reactivity, and Applications

Introduction

(2,6-Dichlorobenzyl)boronic acid is a specialized organoboron compound that serves as a critical building block in modern organic synthesis. As with other boronic acids, its utility is anchored in its ability to participate in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling, for the formation of carbon-carbon bonds.^{[1][2]} The presence of the dichlorobenzyl moiety imparts unique steric and electronic properties, making it a valuable reagent for accessing complex molecular architectures in pharmaceutical and materials science research.^[3]

This guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and applications of **(2,6-Dichlorobenzyl)boronic acid**, tailored for researchers and professionals in drug development.

Core Chemical Properties

The fundamental properties of **(2,6-Dichlorobenzyl)boronic acid** are summarized below, providing a foundational dataset for its use in experimental design.

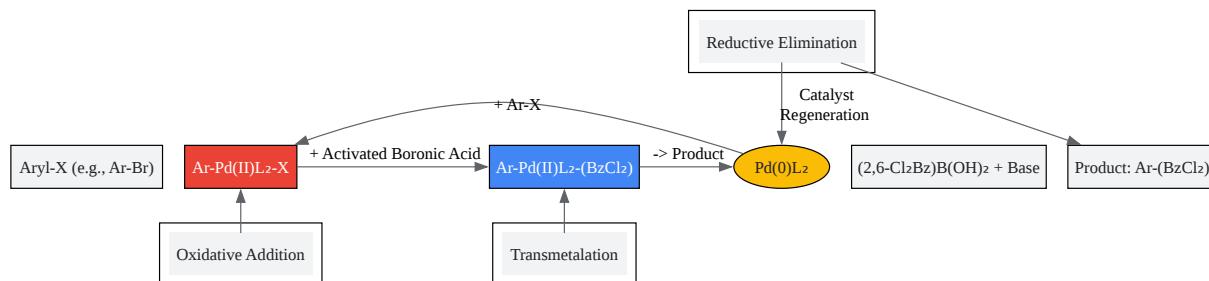
Property	Value	Reference(s)
CAS Number	1072946-39-4	[4]
Molecular Formula	C ₇ H ₇ BCl ₂ O ₂	[3][4]
Molecular Weight	204.85 g/mol	[4]
Appearance	Typically an off-white to white powder	[3]
Purity	Commercially available at $\geq 95\%$	[3][5]

Structure, Acidity, and Reactivity Principles

Structurally, **(2,6-Dichlorobenzyl)boronic acid** features a boronic acid group [-B(OH)₂] attached to a methylene bridge, which is in turn bonded to a 2,6-dichlorinated phenyl ring. The boron atom is sp² hybridized with a trigonal planar geometry, possessing a vacant p-orbital that confers its characteristic Lewis acidity.^[6] This acidity is central to its reactivity, allowing it to form a tetrahedral boronate complex in the presence of a base, a critical step for transmetalation in the Suzuki-Miyaura catalytic cycle.^{[1][7]}

The two chlorine atoms at the ortho positions of the phenyl ring exert significant influence:

- **Steric Hindrance:** The bulky chlorine atoms can influence the conformational preferences of the final product, a feature that can be strategically exploited in drug design to control binding to biological targets.
- **Electronic Effects:** As electron-withdrawing groups, the chlorine atoms modulate the electronic density of the benzyl system, which can affect reaction kinetics and the properties of the resulting coupled products.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Boronic acid - Wikipedia [en.wikipedia.org]
- 3. aoen.lookchem.com [aoen.lookchem.com]
- 4. 1pchem.com [1pchem.com]
- 5. boronpharm.com [boronpharm.com]
- 6. application.wiley-vch.de [application.wiley-vch.de]
- 7. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [(2,6-Dichlorobenzyl)boronic acid chemical properties]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1393385#2-6-dichlorobenzyl-boronic-acid-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com